

Physical properties of Dibenzyl N,N-diisopropylphosphoramidite

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Compound of Interest

Compound Name:	Dibenzyl N,N-diisopropylphosphoramidite
Cat. No.:	B043645

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An In-depth Technical Guide on the Physical Properties of **Dibenzyl N,N-diisopropylphosphoramidite**

Introduction

Dibenzyl N,N-diisopropylphosphoramidite is a versatile phosphitylating agent crucial in organic synthesis, particularly for the preparation of phosphopeptides and nucleotide coupling. [1][2] Its utility in the development of complex biomolecules makes a thorough understanding of its physical properties essential for researchers, scientists, and professionals in drug development. This guide provides a detailed overview of these properties, experimental protocols for their determination, and a workflow for its quality assessment.

Chemical Identity

- Chemical Name: **Dibenzyl N,N-diisopropylphosphoramidite**[1]
- Synonyms: Bis(benzyloxy)(diisopropylamino)phosphine, Dibenzyloxy(diisopropylamino)phosphine[3]
- CAS Number: 108549-23-1[3]
- Molecular Formula: C₂₀H₂₈NO₂P[1][4]
- Molecular Weight: 345.42 g/mol [1][3][4]

Quantitative Physical Properties

The physical characteristics of **Dibenzyl N,N-diisopropylphosphoramidite** are summarized in the table below. These values are critical for handling, storage, and application in synthetic chemistry.

Property	Value	Source(s)
Appearance	Clear, colorless to light yellow liquid/oil.	[1][4][5][6]
Density	1.028 g/mL at 25 °C.	[1][3][7]
Boiling Point	130 °C at 0.55 mmHg.	[1][3]
Refractive Index	n _{20/D} 1.535.	[1][3]
Flash Point	69 °C (156.2 °F) - closed cup.	[3][7]
Solubility	Soluble in THF, acetonitrile, dichloromethane, and chloroform. Insoluble in cold water.	[1][3][8]
Purity	Technical grade typically ~90%; High purity grades >98%.	[3][4][6]

Stability and Handling

Dibenzyl N,N-diisopropylphosphoramidite is sensitive to moisture and air and should be stored under an inert atmosphere, such as nitrogen.[7] Recommended storage is in a refrigerated environment between 2-8°C.[1][3] The compound is classified as a combustible liquid.[3]

Experimental Protocols for Property Determination

The physical properties listed above are determined by standard laboratory procedures. While specific internal testing protocols of manufacturers may vary, the general methodologies are well-established.

1. Determination of Density: The density of a liquid sample like **Dibenzyl N,N-diisopropylphosphoramidite** is typically determined using a pycnometer or a digital density meter.

- Protocol using a Pycnometer:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed (m_1).
- It is then filled with distilled water of a known temperature (e.g., 25°C) and weighed again (m_2). The density of water at this temperature is known.
- The pycnometer is emptied, dried, and filled with the sample liquid (**Dibenzyl N,N-diisopropylphosphoramidite**) at the same temperature and weighed (m_3).
- The density (ρ) of the sample is calculated using the formula: $\rho_{\text{sample}} = ((m_3 - m_1) / (m_2 - m_1)) * \rho_{\text{water}}$.

2. Determination of Boiling Point: The boiling point at reduced pressure is determined using vacuum distillation.

- Protocol for Vacuum Distillation:

- The sample is placed in a distillation flask connected to a condenser, a receiving flask, and a vacuum pump with a manometer.
- The system is evacuated to the desired pressure (e.g., 0.55 mmHg).
- The flask is heated gently.
- The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that specific pressure.

3. Determination of Refractive Index: The refractive index is measured using a refractometer, typically an Abbé refractometer.

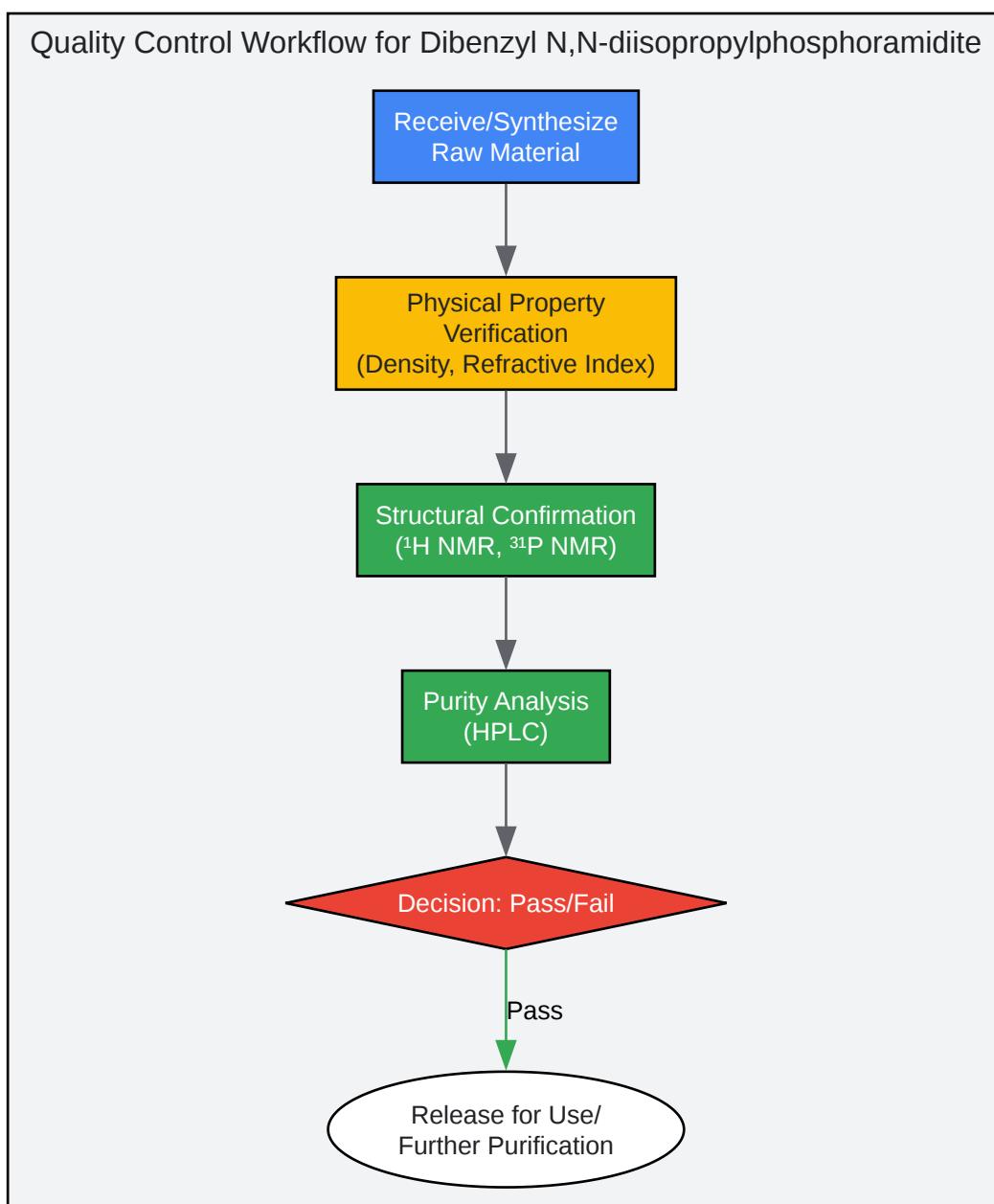
- Protocol using an Abbé Refractometer:

- A few drops of the liquid sample are placed on the prism of the refractometer.

- The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- The refractive index is read directly from the instrument's scale, corrected for temperature (typically 20°C).

Workflow for Quality Assessment

The quality and purity of phosphoramidite reagents are paramount for their successful application in synthesis. A typical quality control workflow involves multiple analytical techniques to confirm identity and purity.



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Caption: Quality control workflow for **Dibenzyl N,N-diisopropylphosphoramidite**.

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